

1-O-Methyl-2-deoxy-D-ribose molecular weight and formula

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Compound of Interest

Compound Name: 1-O-Methyl-2-deoxy-D-ribose

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An In-Depth Technical Guide on 1-O-Methyl-2-deoxy-D-ribose

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides core information regarding **1-O-Methyl-2-deoxy-D-ribose**, a derivative of ribose.

Core Molecular Data

The fundamental quantitative data for **1-O-Methyl-2-deoxy-D-ribose** is summarized below. This information is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₄ [1] [2] [3] [4] [5] [6] [7]
Molecular Weight	148.16 g/mol [1] [2] [3] [4] [5] [7]

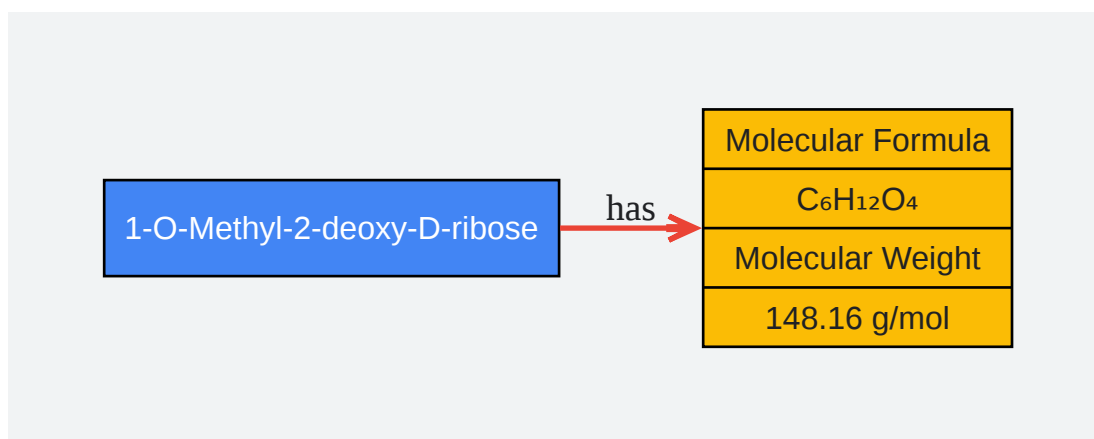
Experimental Protocols

While specific experimental protocols for the synthesis or application of **1-O-Methyl-2-deoxy-D-ribose** can vary, a general principle involves the introduction of a methoxy protective group at the anomeric carbon position of 2-deoxy-D-ribose under acidic conditions.[\[1\]](#)[\[8\]](#) This one-

step reaction is a convenient method for its preparation.[1][8] For detailed synthetic procedures, researchers are encouraged to consult relevant chemical literature.

Visualizations

To illustrate the logical relationship between the compound's name and its core molecular data, the following diagram is provided.



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Core properties of **1-O-Methyl-2-deoxy-D-ribose**.

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